

preliminary studies on DSHN

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Compound of Interest

Compound Name: DSHN

Cat. No.: B15579918

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References

- [1. DSHN-OMe | NR0B2 agonist | Probechem Biochemicals \[probechem.com\]](#)
- [2. Identification of the dehydrin gene family from grapevine species and analysis of their responsiveness to various forms of abiotic and biotic stress - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. DSHN — Koehler Lab \[koehlerlab.org\]](#)
- [5. A 71-kilodalton protein is a major product of the Duchenne muscular dystrophy gene in brain and other nonmuscle tissues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. geneglobe.qiagen.com \[geneglobe.qiagen.com\]](#)
- [7. DSTN Protein, Destrin - Syd Labs \[sydlabs.com\]](#)
- [8. GeneCards Commercial Trial - LifeMap Sciences \[lifemapsc.com\]](#)
- [9. Hereditary sensory neuropathy-deafness-dementia syndrome - NIH Genetic Testing Registry \(GTR\) - NCBI \[ncbi.nlm.nih.gov\]](#)
- [10. 9,10-Dihydroergosine | C30H39N5O5 | CID 3057230 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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